

Technical Support Center: Lithium Iodide Electrolyte Stability

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Compound of Interest

Compound Name: Lithium iodide, beads, 99%

Cat. No.: B15088823

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common stability issues encountered by researchers, scientists, and drug development professionals working with lithium iodide (LiI) electrolytes.

Troubleshooting Guides

This section offers step-by-step guidance to diagnose and resolve specific problems during your experiments.

Issue 1: Rapid Capacity Fading and Low Coulombic Efficiency

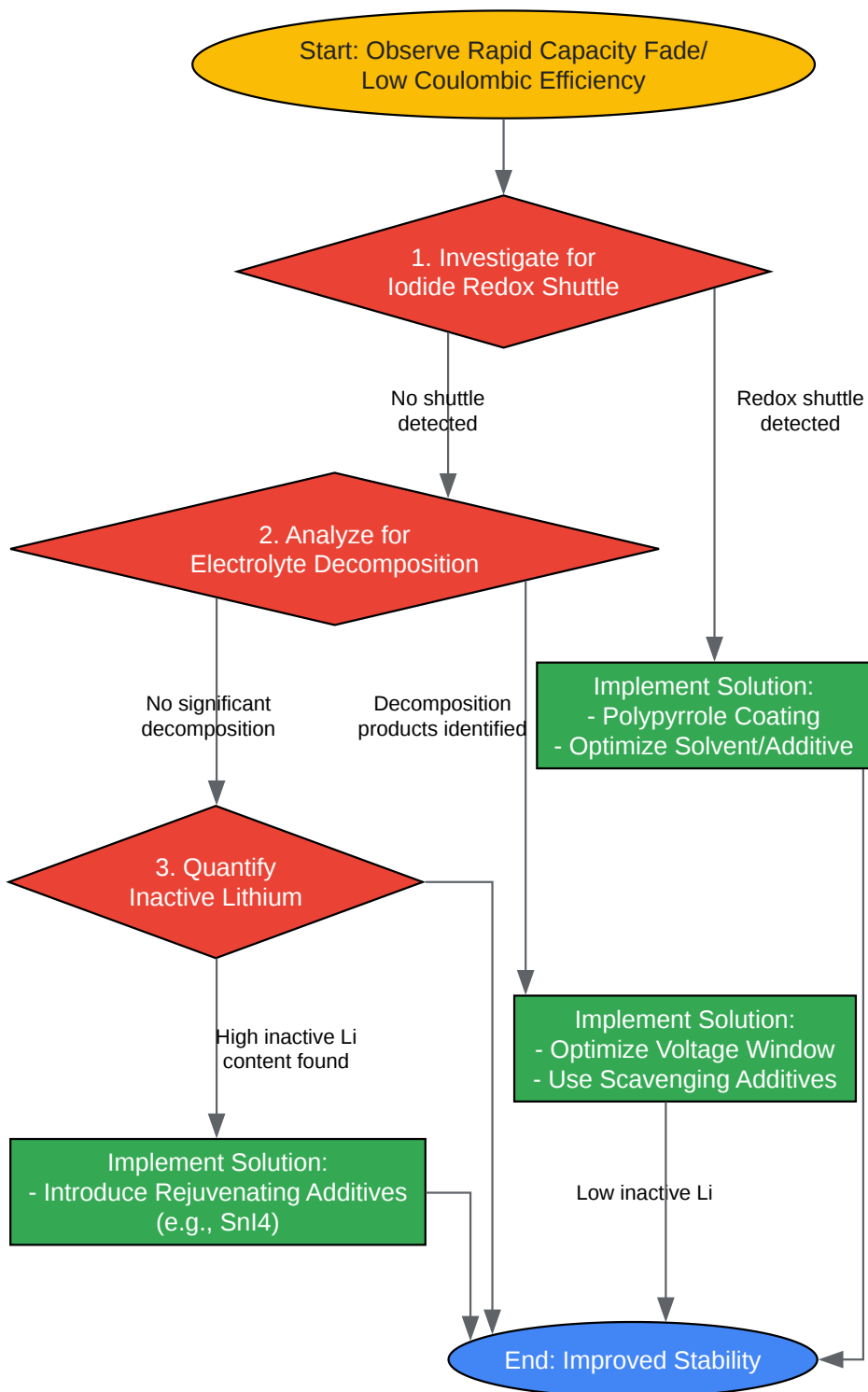
Rapid capacity fading and low coulombic efficiency are often primary indicators of underlying stability problems with your LiI electrolyte.

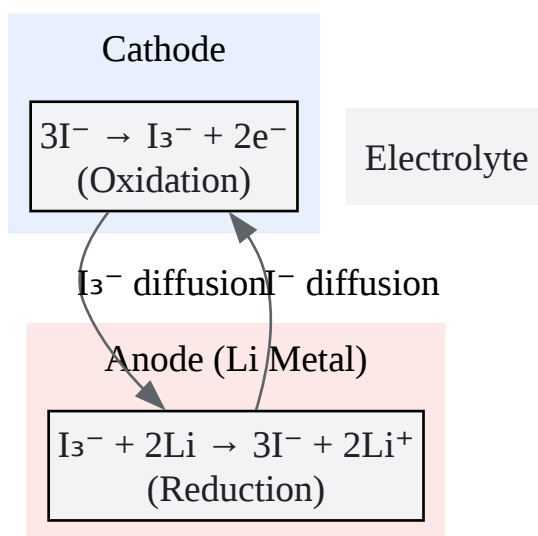
Symptoms:

- A significant drop in discharge capacity with each cycle.
- Coulombic efficiency consistently below 99%.^[1]
- The battery fails to retain its charge over time, even when not in use.^{[2][3]}

Troubleshooting Workflow:

Troubleshooting: Rapid Capacity Fade & Low Coulombic Efficiency





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References

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